

An In-Depth Technical Guide to 7-Azaspiro[3.5]nonan-1-one

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Compound of Interest

Compound Name: 7-Azaspiro[3.5]nonan-1-one

Cat. No.: B15301557

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This technical guide provides a comprehensive overview of the molecular formula, weight, and a plausible synthetic approach for **7-Azaspiro[3.5]nonan-1-one**, a spirocyclic compound of interest to researchers and professionals in drug development. Due to the limited availability of direct experimental data for this specific molecule, this guide also presents a generalized workflow for the characterization of novel chemical entities.

Core Molecular Data

The fundamental physicochemical properties of **7-Azaspiro[3.5]nonan-1-one** have been determined based on its chemical structure. The molecule consists of a cyclobutane ring and a piperidine ring sharing a single carbon atom, with a ketone group on the cyclobutane ring and a nitrogen atom in the piperidine ring.

Property	Value
Molecular Formula	C ₈ H ₁₃ NO
Molecular Weight	139.19 g/mol
IUPAC Name	7-Azaspiro[3.5]nonan-1-one
Canonical SMILES	<chem>C1CC2(CCN1)C(=O)C2</chem>
InChI Key	InChI=1S/C8H13NO/c10-8-2-3-9-4-1-7(8)5-6-9/h1-6H2

Postulated Experimental Protocols

While specific experimental procedures for the synthesis of **7-Azaspiro[3.5]nonan-1-one** are not readily available in published literature, a potential synthetic route can be conceptualized based on established methodologies for analogous spirocyclic ketones. The following protocol is a hypothetical multi-step synthesis.

Hypothetical Synthesis of **7-Azaspiro[3.5]nonan-1-one**

This proposed synthesis involves the creation of the spirocyclic core followed by functional group manipulation.

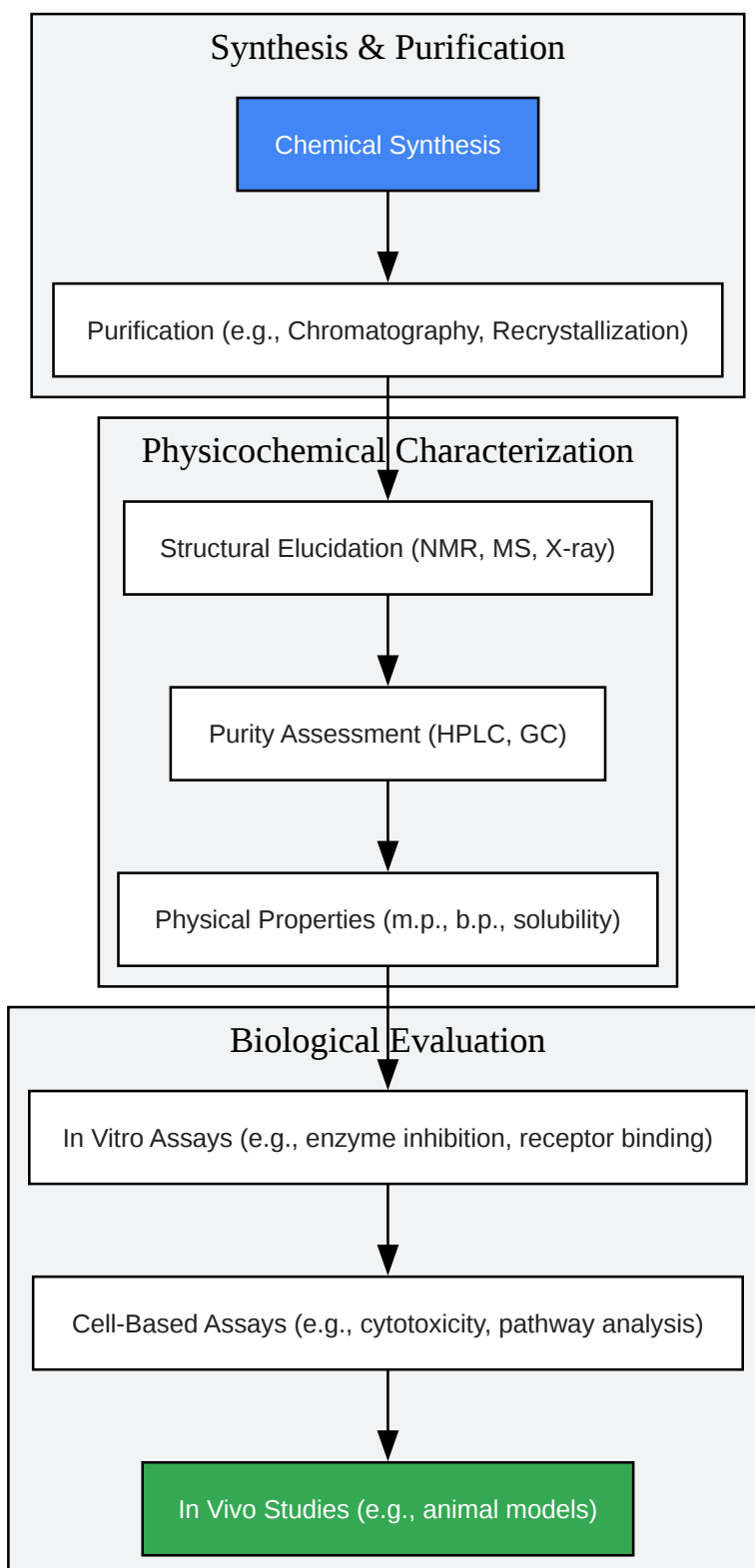
Step 1: Synthesis of a Suitable Piperidine Precursor A commercially available piperidine derivative with appropriate functional groups for cyclobutane ring formation would be the starting material. For instance, a protected 4-piperidone could be reacted with a suitable three-carbon synthon.

Step 2: Spirocyclization A key step would involve a cyclization reaction to form the cyclobutane ring. This could potentially be achieved through an intramolecular nucleophilic substitution or a [2+2] cycloaddition reaction.

Step 3: Functional Group Interconversion and Deprotection Following the formation of the spirocyclic skeleton, a series of reactions may be necessary to introduce the ketone at the 1-position and to remove any protecting groups from the nitrogen atom.

Characterization Workflow

For a novel compound such as **7-Azaspiro[3.5]nonan-1-one**, a systematic characterization is essential to determine its physicochemical and biological properties. The following workflow outlines a typical process.

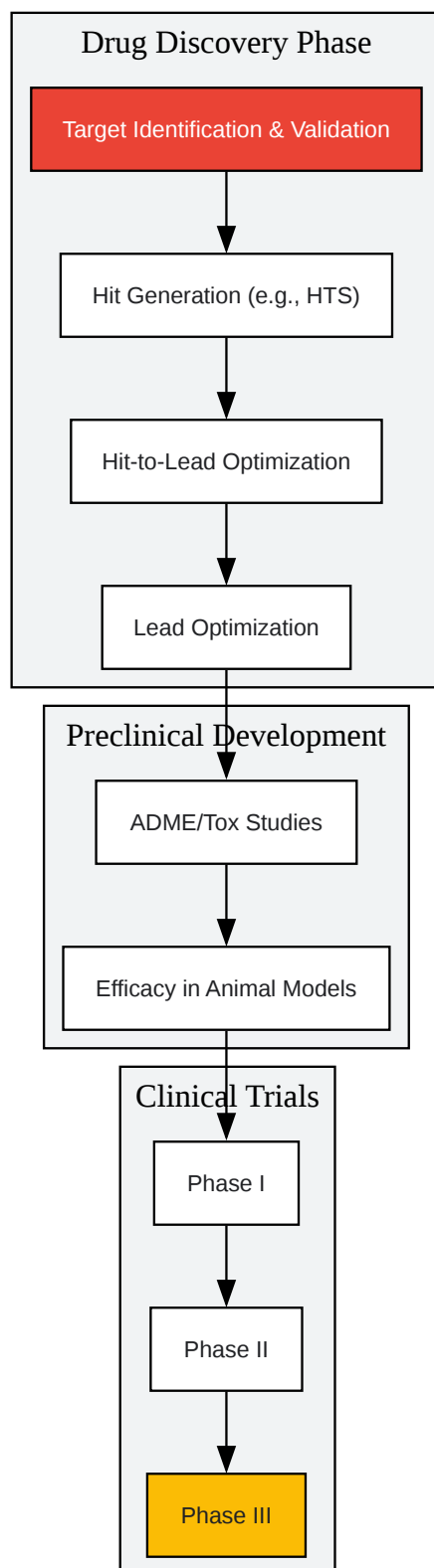


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Characterization workflow for a novel spiro compound.

Signaling Pathways and Logical Relationships

Given the novelty of **7-Azaspiro[3.5]nonan-1-one**, its interaction with specific biological signaling pathways has not been elucidated. However, spirocyclic scaffolds are of significant interest in medicinal chemistry and are often designed as mimetics of existing pharmacophores or as novel binders to biological targets. The logical relationship for its potential development as a therapeutic agent is outlined below.



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Drug development pathway for a novel chemical entity.

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